

# 5-Amino-2-methylpentanenitrile: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Amino-2-methylpentanenitrile

Cat. No.: B088779

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known chemical properties of **5-Amino-2-methylpentanenitrile**. Due to a scarcity of published experimental data for this specific compound, this document primarily relies on computed properties from reputable chemical databases. This guide also explores the general synthesis and potential biological activities of aminonitriles as a class, offering a framework for future research and development efforts.

## Core Chemical Properties

The fundamental chemical and physical properties of **5-Amino-2-methylpentanenitrile** are summarized below. It is critical to note that most of the available data is computational and awaits experimental verification.

| Property                       | Value                          | Source     |
|--------------------------------|--------------------------------|------------|
| Molecular Formula              | C6H12N2                        | PubChem[1] |
| Molecular Weight               | 112.17 g/mol                   | PubChem[1] |
| IUPAC Name                     | 5-amino-2-methylpentanenitrile | PubChem[1] |
| CAS Number                     | 10483-15-5                     | PubChem[1] |
| Boiling Point                  | Not available                  |            |
| Melting Point                  | Not available                  |            |
| Density                        | Not available                  |            |
| Solubility                     | Not available                  |            |
| XLogP3                         | 0.3                            | PubChem[1] |
| Hydrogen Bond Donor Count      | 1                              | PubChem[1] |
| Hydrogen Bond Acceptor Count   | 2                              | PubChem[1] |
| Rotatable Bond Count           | 3                              | PubChem[1] |
| Exact Mass                     | 112.100048391 Da               | PubChem[1] |
| Topological Polar Surface Area | 49.8 Å <sup>2</sup>            | PubChem[1] |

## Spectral Data

While specific, detailed spectra for **5-Amino-2-methylpentanenitrile** are not readily available in the public domain, the PubChem database indicates the existence of the following spectral information:

- Gas Chromatography-Mass Spectrometry (GC-MS): A spectrum is referenced, suggesting its amenability to this analytical technique.[1]
- Infrared (IR) Spectrum: A vapor phase IR spectrum is noted.[1]

Acquisition and interpretation of experimental Nuclear Magnetic Resonance (NMR) and IR spectra are crucial next steps for the definitive characterization of this molecule.

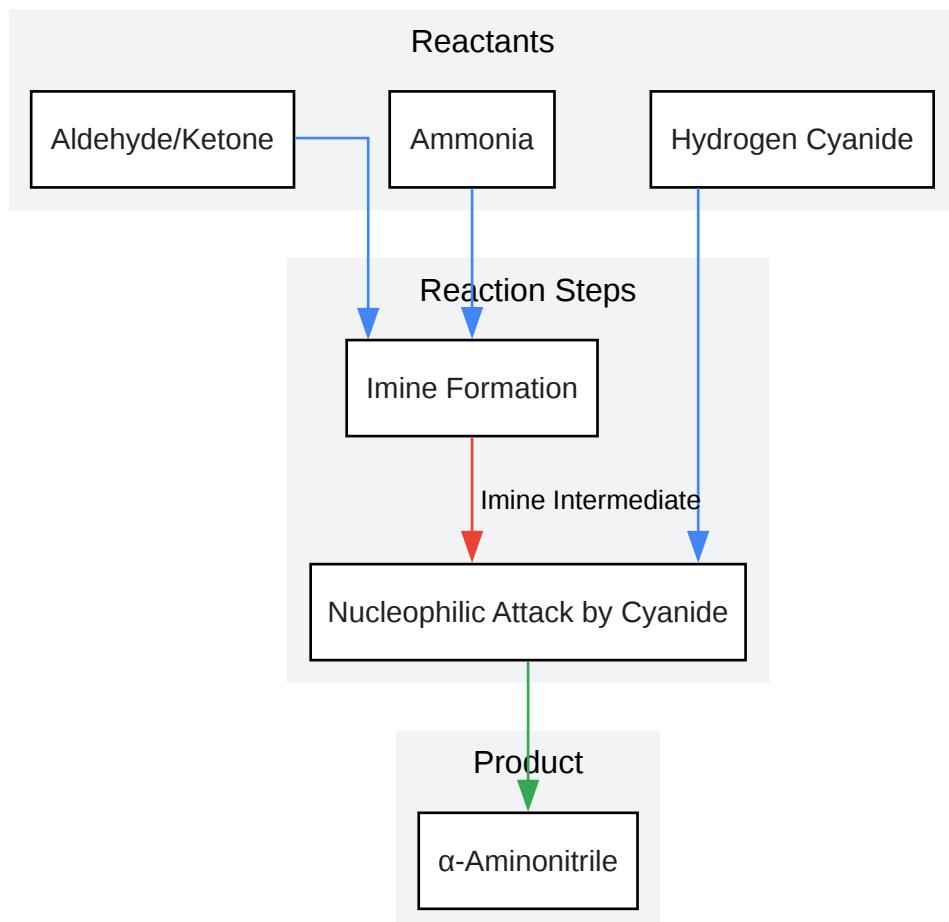
## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **5-Amino-2-methylpentanenitrile** are not currently available. However, the synthesis of  $\alpha$ -aminonitriles is classically achieved through the Strecker reaction.<sup>[2][3]</sup> This well-established method offers a generalizable workflow for the preparation of aminonitriles.

## General Strecker Synthesis of $\alpha$ -Aminonitriles

The Strecker synthesis is a three-component reaction involving an aldehyde or ketone, ammonia, and hydrogen cyanide. The reaction proceeds via the formation of an imine intermediate, which is then attacked by a cyanide ion to form the  $\alpha$ -aminonitrile.

## General Workflow for Strecker Synthesis of Aminonitriles

[Click to download full resolution via product page](#)

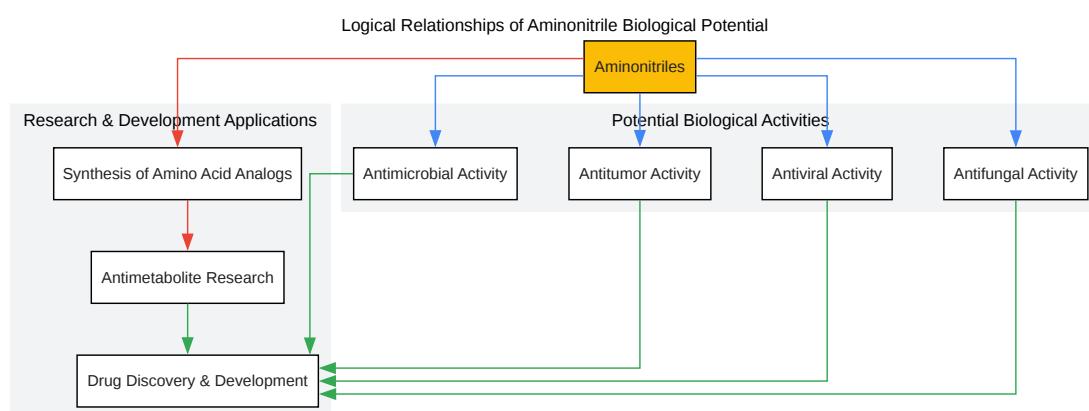
Caption: Generalized workflow for the synthesis of  $\alpha$ -aminonitriles via the Strecker reaction.

## Potential Biological Activities and Signaling Pathways

Specific biological activities or signaling pathway interactions for **5-Amino-2-methylpentanenitrile** have not been reported. However, the broader class of aminonitriles has garnered interest in the pharmaceutical and clinical sectors for their bioactive potential.<sup>[4]</sup> Research indicates that some aminonitriles exhibit promising antimicrobial and antitumor

activities.[2][4] These compounds are also valuable precursors in the synthesis of amino acid analogs, which can be explored as potential antimetabolites.[5]

The mechanism of action for the observed bioactivities of aminonitriles is not fully elucidated but is an active area of research. The presence of both an amino group and a nitrile group provides multiple points for potential interaction with biological targets.



[Click to download full resolution via product page](#)

Caption: Potential biological activities and applications of the aminonitrile chemical class.

## Safety and Handling

Specific safety and handling data for **5-Amino-2-methylpentanenitrile** is not available. As with any chemical, it should be handled with care in a well-ventilated area, and appropriate personal protective equipment (PPE), including gloves and safety glasses, should be worn. For related

compounds, such as other aminonitriles and aminopyridines, hazards include toxicity if swallowed or in contact with skin, and the potential for skin and eye irritation.[6][7][8][9]

## Conclusion

**5-Amino-2-methylpentanenitrile** is a chemical entity with established computed properties but a significant lack of experimental data. This guide summarizes the available information and provides a framework for future investigation based on the known chemistry and biological potential of the broader class of aminonitriles. Further research is warranted to experimentally determine its physical and chemical properties, develop specific and efficient synthetic protocols, and explore its potential applications in drug discovery and development.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 5-Amino-2-methylpentanenitrile | C6H12N2 | CID 22597305 - PubChem  
[pubchem.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. organocatalytic-synthesis-of-aminonitriles-a-review - Ask this paper | Bohrium  
[bohrium.com]
- 4. researchgate.net [researchgate.net]
- 5. Aminonitriles and aminothioamides related to natural amino acids - PubMed  
[pubmed.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. capotchem.cn [capotchem.cn]
- To cite this document: BenchChem. [5-Amino-2-methylpentanenitrile: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b088779#5-amino-2-methylpentanenitrile-chemical-properties>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)